

In-Depth Technical Guide to the Material Safety of NEO-823

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Compound of Interest

Compound Name: NEO-823

Cat. No.: B1518082

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for novel materials is paramount. This technical guide provides a comprehensive overview of the material safety data for **NEO-823**, an organic non-linear optical (NLO) material. The information is compiled from the manufacturer's safety data sheet and supplementary technical documents to ensure accuracy and relevance for a scientific audience.

Chemical Identification and Physical Properties

NEO-823 is identified by the CAS Number 1267603-73-5. It is a crystalline powder with specific optical properties that make it of interest for research in high-speed optical modulation and other advanced applications.^[1] A summary of its key physical and chemical properties is provided in Table 1.

| Property | Value | Source |
|--|---------------------------------|----------------------|
| CAS Number | 1267603-73-5 | TCI America |
| Purity | >98.0% (HPLC) | TCI America |
| Appearance | Crystalline Powder | Fisher Scientific[1] |
| Maximum Absorption Wavelength (λ_{max}) | 823 nm | TCI Chemicals |
| Hyperpolarizability (β) | 1670 x 10 ⁻³⁰ esu | TCI Chemicals |
| Electro-optic Coefficient (r) | 75 pm/V (@1550nm in 20wt% PMMA) | TCI Chemicals |

Hazard Identification and Precautionary Measures

The Safety Data Sheet (SDS) for **NEO-823** outlines several potential hazards requiring strict adherence to safety protocols in a laboratory setting. The material is classified as a skin irritant and can cause serious eye irritation. The specific GHS hazard statements and precautionary statements are detailed in Table 2.

| Hazard Category | GHS Classification | Precautionary Statements |
|-----------------|--------------------|--|
| Skin Irritation | Category 2 | P264: Wash thoroughly after handling.[2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2] P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. |
| Eye Irritation | Category 2A | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] P337+P313: If eye irritation persists: Get medical advice/attention. |

In addition to these specific hazards, general safe handling practices should be observed, including avoiding the creation of dust, ensuring adequate ventilation, and preventing release into the environment.

Safe Handling and Storage Protocols

Proper handling and storage of **NEO-823** are critical to maintaining its integrity and ensuring the safety of laboratory personnel. The following protocols are derived from the manufacturer's recommendations.

Handling

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. In case of insufficient ventilation, wear suitable respiratory equipment.[2]

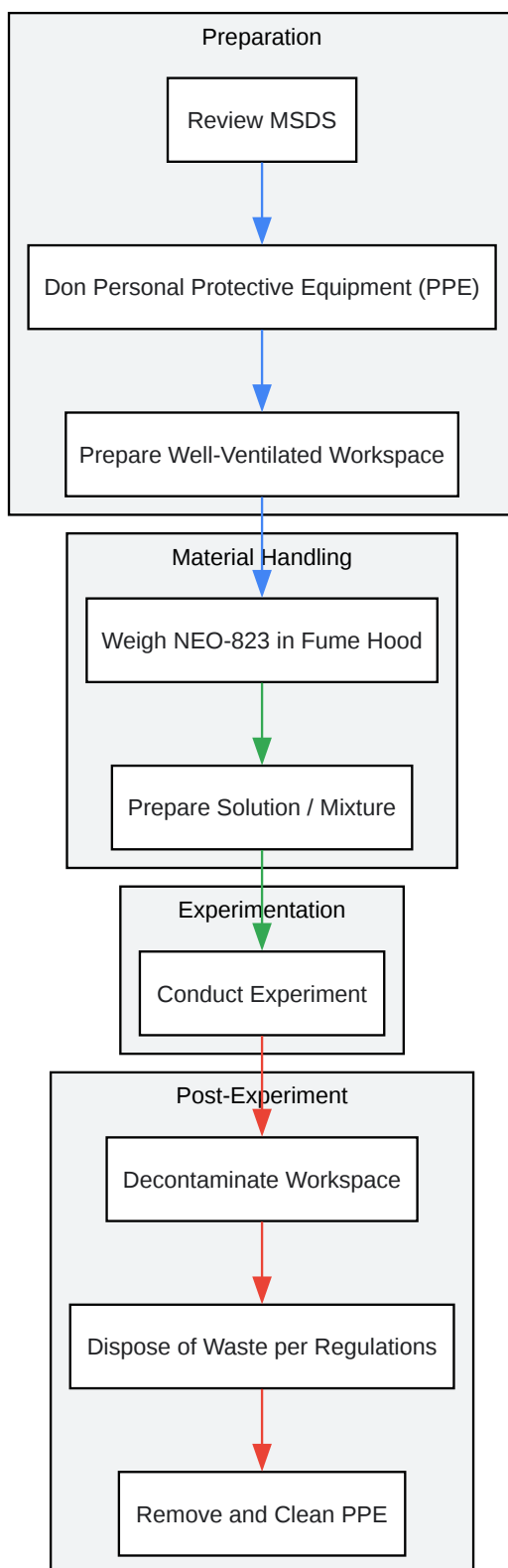
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.[3]
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to minimize exposure to dust.

Storage

- Conditions: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed to prevent moisture contamination.
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources. Store away from oxidizing agents.[3]

Experimental Workflows and Safety Integration

The integration of safety measures into experimental workflows is essential when working with **NEO-823**. The following diagram illustrates a typical workflow for handling and using this material in a research context, emphasizing the key safety checkpoints.



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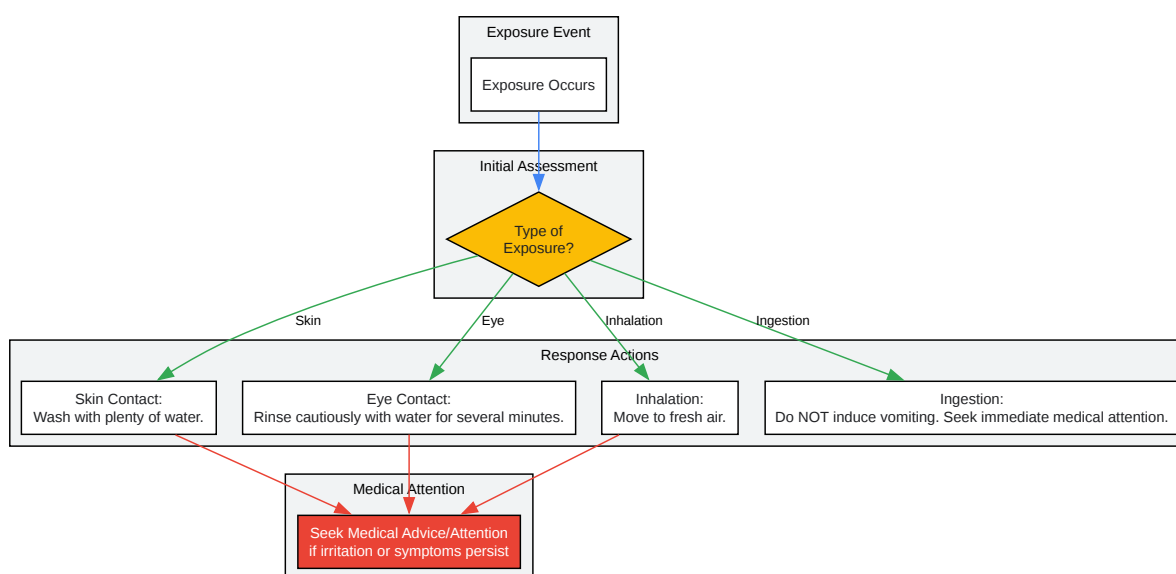
Caption: Experimental workflow for handling **NEO-823**.

Emergency Procedures

In the event of accidental exposure or spillage, the following procedures should be followed.

Exposure Response

The logical flow for responding to different types of exposure is outlined in the diagram below. Immediate and appropriate action is crucial to mitigate potential harm.



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Caption: Emergency response flowchart for **NEO-823** exposure.

Spills and Environmental Precautions

In the case of a spill, the area should be cleared of all personnel. For minor spills, and if it is safe to do so, the material should be carefully collected to avoid dust generation and placed in a sealed container for disposal. For major spills, emergency services should be contacted. It is imperative to prevent the material from entering drains or waterways.

This technical guide provides a foundational understanding of the material safety aspects of **NEO-823**. Researchers, scientists, and drug development professionals are strongly encouraged to consult the full Material Safety Data Sheet from the manufacturer before handling this compound and to integrate these safety protocols into their standard laboratory operating procedures.

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References

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